

# An In-depth Technical Guide to the Chemical Structure of Duranest (Etidocaine HCl)

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## Compound of Interest

Compound Name: *Etidocaine*

Cat. No.: *B15586583*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the chemical structure, properties, synthesis, and analysis of Duranest (**Etidocaine HCl**). The information is intended for professionals in the fields of pharmaceutical research, drug development, and medicinal chemistry.

## Chemical Identity and Physicochemical Properties

**Etidocaine** hydrochloride, chemically designated as N-(2,6-dimethylphenyl)-2-(ethylpropylamino)butanamide monohydrochloride, is a local anesthetic of the amide type.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

Table 1: Physicochemical Properties of **Etidocaine HCl**

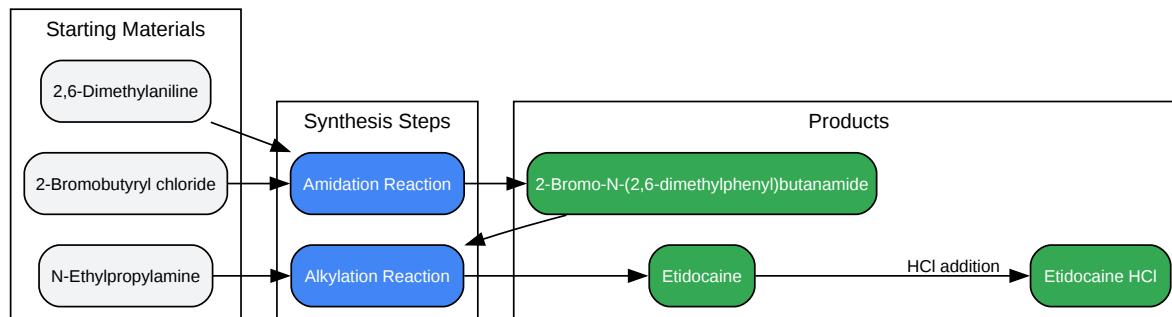
Property	Value	Source
Chemical Formula	C <sub>17</sub> H <sub>29</sub> ClN <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	312.9 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	N-(2,6-dimethylphenyl)-2-[ethyl(propyl)amino]butanamid e;hydrochloride	<a href="#">[3]</a>
CAS Number	36637-19-1	<a href="#">[2]</a>
SMILES	CCCN(CC)C(CC)C(=O)NC1=C(C=CC=C1C)C.Cl	<a href="#">[3]</a>
pKa	7.74	<a href="#">[1]</a>
Melting Point	203-203.5 °C (for Etidocaine base)	<a href="#">[4]</a>
Octanol-Water Partition Coefficient (logP)	3.7 (for Etidocaine base)	<a href="#">[4]</a>
Topological Polar Surface Area	32.3 Å <sup>2</sup>	<a href="#">[2]</a>
Hydrogen Bond Donor Count	2	<a href="#">[2]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[2]</a>
Rotatable Bond Count	7	<a href="#">[2]</a>

## Chemical Structure and Synthesis

The molecular structure of **Etidocaine HCl** consists of a lipophilic aromatic ring (2,6-dimethylphenyl), an intermediate amide linkage, and a hydrophilic tertiary amine. This amphipathic nature is crucial for its anesthetic activity, allowing it to penetrate nerve membranes and bind to its target.

Caption: Chemical Structure of **Etidocaine HCl**.

The synthesis of **Etidocaine** is a two-step process that begins with the formation of an amide intermediate, followed by an alkylation reaction.[5]



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Caption: Synthesis Workflow of **Etidocaine** HCl.

## Experimental Protocols

### Step 1: Synthesis of 2-Bromo-N-(2,6-dimethylphenyl)butanamide

This step involves the acylation of 2,6-dimethylaniline with 2-bromobutyl chloride.

- Materials: 2,6-dimethylaniline, 2-bromobutyl chloride, an appropriate solvent (e.g., dichloromethane), and a base (e.g., pyridine or triethylamine).
- Procedure:
  - Dissolve 2,6-dimethylaniline in the chosen solvent in a reaction vessel equipped with a stirrer and cooled in an ice bath.
  - Slowly add 2-bromobutyl chloride to the solution while maintaining the temperature below 5 °C.
  - Add the base to neutralize the hydrogen chloride gas formed during the reaction.

- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or HPLC).
- Wash the reaction mixture with water and a mild acid to remove unreacted starting materials and the base.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude 2-bromo-N-(2,6-dimethylphenyl)butanamide by recrystallization or column chromatography.

### Step 2: Synthesis of **Etidocaine**

This step involves the alkylation of the intermediate with N-ethylpropylamine.

- Materials: 2-Bromo-N-(2,6-dimethylphenyl)butanamide, N-ethylpropylamine, a high-boiling point solvent (e.g., toluene or xylene), and a base (e.g., potassium carbonate).
- Procedure:
  - Dissolve 2-bromo-N-(2,6-dimethylphenyl)butanamide in the solvent in a reaction vessel.
  - Add N-ethylpropylamine and the base to the solution.
  - Heat the mixture to reflux and maintain for several hours until the reaction is complete.
  - Cool the reaction mixture and filter to remove the inorganic salts.
  - Wash the filtrate with water to remove any remaining salts and unreacted amine.
  - Dry the organic layer and evaporate the solvent to yield crude **Etidocaine** base.

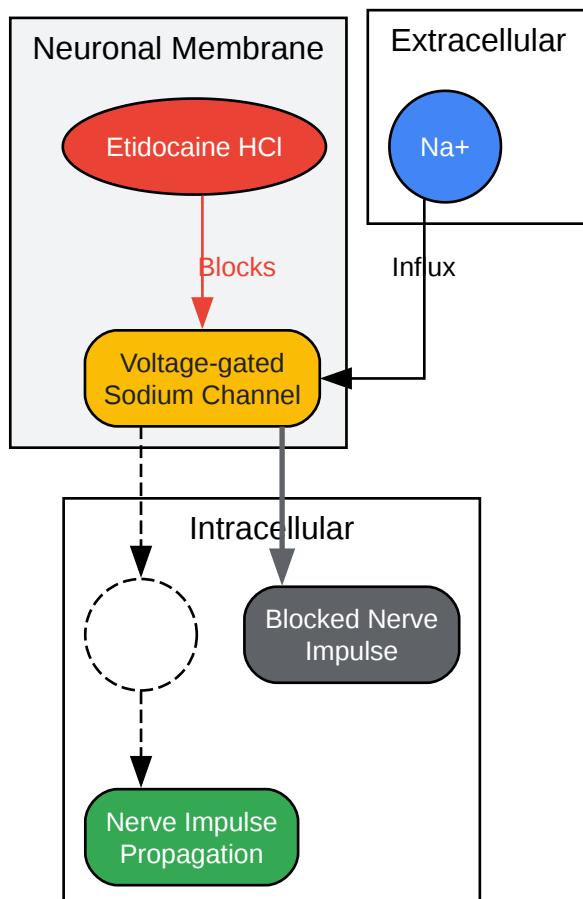
### Step 3: Formation of **Etidocaine** HCl

- Procedure:

- Dissolve the crude **Etidocaine** base in a suitable solvent (e.g., diethyl ether or isopropanol).
- Bubble dry hydrogen chloride gas through the solution or add a solution of HCl in a compatible solvent.
- The **Etidocaine** HCl salt will precipitate out of the solution.
- Collect the precipitate by filtration, wash with a small amount of cold solvent, and dry under vacuum.

## Mechanism of Action

**Etidocaine**, like other local anesthetics, exerts its effect by blocking the propagation of nerve impulses. This is achieved through the inhibition of voltage-gated sodium channels in the neuronal cell membrane.



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Caption: Mechanism of Action of **Etidocaine** HCl.

The binding of **Etidocaine** to the sodium channel stabilizes the channel in its inactivated state, preventing the influx of sodium ions that is necessary for the depolarization of the nerve membrane and the subsequent propagation of an action potential.

## Analytical Characterization

The identity and purity of **Etidocaine** HCl are typically confirmed using a combination of analytical techniques.

### High-Performance Liquid Chromatography (HPLC)

A common method for assessing the purity of **Etidocaine** HCl and quantifying it in pharmaceutical formulations.

- Typical System:
  - Column: C18 reverse-phase column.
  - Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio and pH are optimized for the best separation.
  - Detection: UV detection at a wavelength where **Etidocaine** HCl has significant absorbance (typically around 210-230 nm).
  - Internal Standard: A structurally similar compound, not present in the sample, can be used for accurate quantification.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Provides detailed information about the molecular structure of **Etidocaine** HCl, confirming the presence of key functional groups and the overall connectivity of the atoms.

- $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons of the 2,6-dimethylphenyl group, the methylene and methyl protons of the ethyl and propyl groups on the tertiary amine, and the protons of the butanamide backbone.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will confirm the number of unique carbon atoms and their chemical environments, corresponding to the structure of **Etidocaine**.

## Mass Spectrometry (MS)

Used to determine the molecular weight of **Etidocaine** and to provide information about its fragmentation pattern, which can be used for structural elucidation.

- Technique: Electrospray ionization (ESI) is a common technique for analyzing **Etidocaine** HCl.
- Expected Result: The mass spectrum will show a prominent peak corresponding to the molecular ion of the **Etidocaine** base ( $\text{C}_{17}\text{H}_{28}\text{N}_2\text{O}$ ).

This guide provides a foundational understanding of the chemical aspects of **Etidocaine** HCl. For further in-depth studies, it is recommended to consult peer-reviewed scientific literature and official pharmacopeial monographs.

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